

Ethylene Glycol Diacetate (CAS 111-55-7): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene glycol diacetate

Cat. No.: B7770166

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Ethylene glycol diacetate (EGDA), with the CAS number 111-55-7, is a diester of ethylene glycol and acetic acid.^{[1][2]} It is a colorless, transparent liquid characterized by a mild, pleasant odor.^{[1][2]} This document provides an in-depth technical overview of **ethylene glycol diacetate**, including its physicochemical properties, synthesis protocols, key applications, toxicological profile, and spectral data, tailored for a scientific audience.

Physicochemical Properties

Ethylene glycol diacetate is a high-boiling, slow-evaporating solvent with excellent solvency for a variety of resins.^[1] Its low volatility and pleasant odor make it a favorable choice in formulations where worker safety and comfort are priorities.^[1] It is slightly soluble in water but fully miscible with most organic solvents.^[2]

Table 1: Physicochemical Properties of **Ethylene Glycol Diacetate**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₀ O ₄	[1][2]
Molecular Weight	146.14 g/mol	[1][2][3]
CAS Number	111-55-7	[3]
Appearance	Colorless, transparent liquid	[1][2]
Odor	Mild, pleasant	[1][2]
Boiling Point	186-190 °C (367-374 °F)	[1][2]
Melting Point	-41 °C to -50 °C (-42 °F to -58 °F)	[2]
Density	1.102 - 1.104 g/cm ³ at 20 °C	[1][2]
Vapor Pressure	0.2 mmHg at 20-25 °C	[1][2]
Flash Point	83-88 °C (181.4-190.4 °F) (closed cup)	[4]
Autoignition Temperature	~482 °C (900 °F)	[4]
Refractive Index	~1.415 at 20 °C	[5]
Solubility	Slightly soluble in water; miscible with most organic solvents	[2]

Synthesis of Ethylene Glycol Diacetate

The primary industrial synthesis of **ethylene glycol diacetate** is through the direct esterification of ethylene glycol with acetic acid.[1][2] This reaction is typically catalyzed by an acid and results in the formation of **ethylene glycol diacetate** and water as a byproduct.[1]

Experimental Protocol: Direct Esterification

Objective: To synthesize **ethylene glycol diacetate** from ethylene glycol and acetic acid.

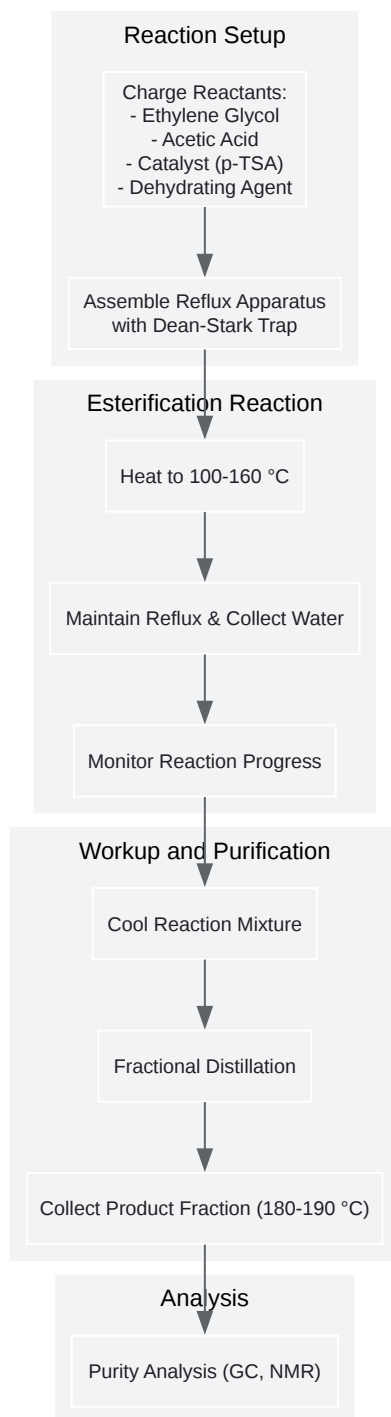
Materials:

- Ethylene glycol (1 mole)
- Acetic acid (2.2-3 moles, excess)[6]
- Acid catalyst (e.g., p-toluenesulfonic acid, 0.1-1% of total reactant mass)[1][6]
- Azeotropic dehydrating agent (e.g., butyl acetate, 10-20% of total reactant mass)[6]
- Round-bottom flask
- Reflux condenser with Dean-Stark trap
- Heating mantle
- Distillation apparatus

Methodology:

- Charge the round-bottom flask with ethylene glycol, acetic acid, p-toluenesulfonic acid, and butyl acetate.
- Assemble the reflux apparatus with the Dean-Stark trap to remove the water formed during the reaction.
- Heat the mixture to a reaction temperature of 100-160 °C and maintain reflux.[6] The progress of the reaction can be monitored by the amount of water collected.
- Once the theoretical amount of water has been collected, cool the reaction mixture.
- Purify the crude product by fractional distillation.[7] Collect the fraction boiling between 180-190 °C.[7]
- Characterize the final product for purity using analytical methods such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.[8]

Workflow for the Synthesis of Ethylene Glycol Diacetate

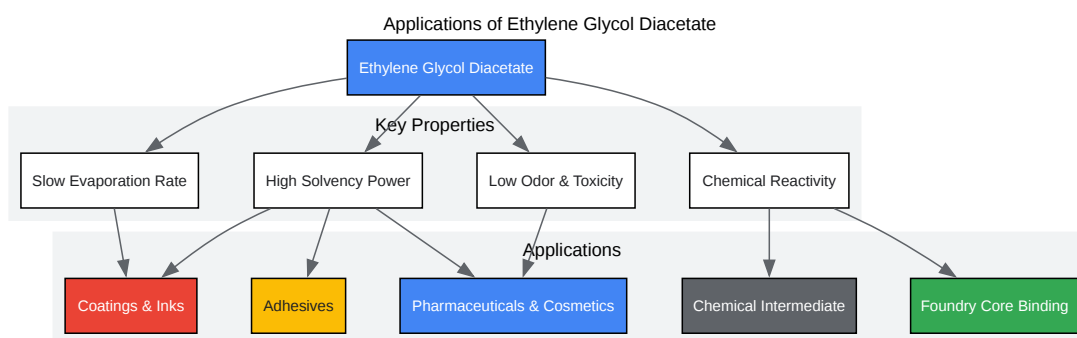
[Click to download full resolution via product page](#)

Caption: A typical workflow for the laboratory synthesis of **ethylene glycol diacetate**.

Applications in Research and Development

Ethylene glycol diacetate's properties make it a versatile compound in various industrial and research settings.^[2] Its primary function is as a solvent, but it also serves as a chemical intermediate and a component in formulations.

- **Coatings and Inks:** Its slow evaporation rate and high solvency for resins make it an excellent choice for improving the flow and leveling of coatings and inks, resulting in a smoother finish.^{[1][2]}
- **Adhesives:** It is used as a solvent in the production of water-based adhesives.^[5]
- **Foundry:** In the foundry industry, it acts as a core-binding resin.^[5]
- **Chemical Synthesis:** **Ethylene glycol diacetate** can be used as an acyl donor for the in situ generation of peracetic acid in chemoenzymatic synthesis, such as in the production of caprolactone. It may also be a precursor for the enzymatic synthesis of poly(ethylene glutarate).
- **Pharmaceutical and Cosmetic Industries:** Although less common, it can be used as a solvent for active pharmaceutical ingredients (APIs) or as a carrier for fragrances in cosmetics, owing to its mild odor and low toxicity.^{[2][9]}



[Click to download full resolution via product page](#)

Caption: Relationship between the properties and applications of **ethylene glycol diacetate**.

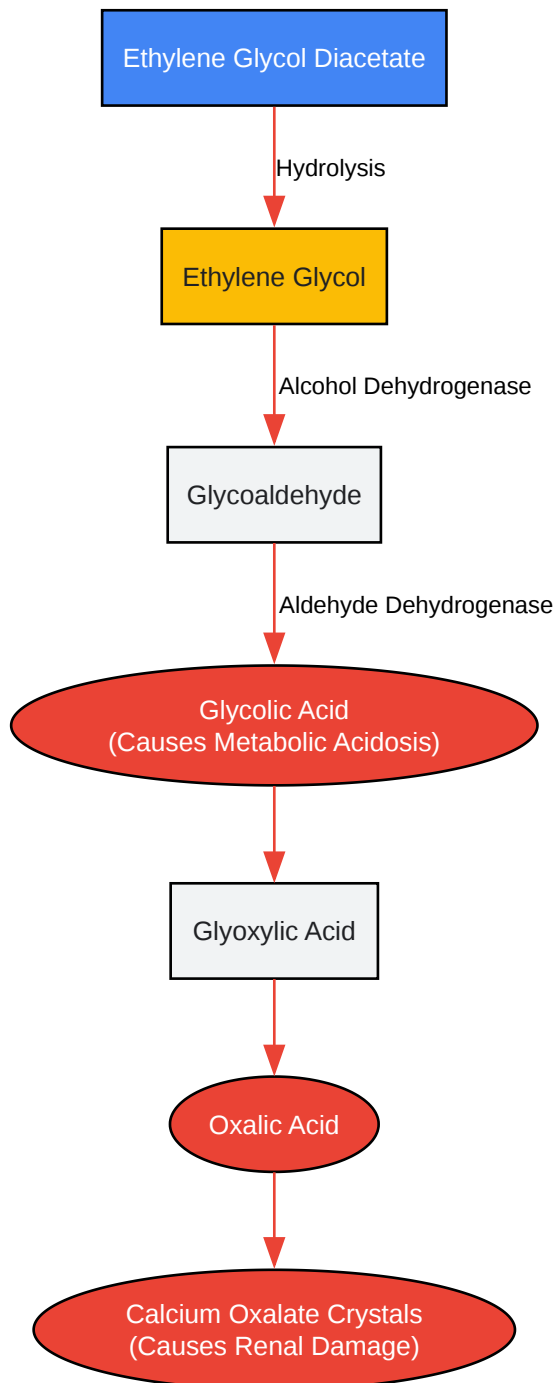
Safety and Toxicology

Ethylene glycol diacetate exhibits low acute toxicity.[1] However, prolonged or repeated exposure may cause mild irritation to the skin and eyes.[10] Its toxicity in animal studies is primarily attributed to its metabolic conversion to ethylene glycol.[3] Ingestion of large amounts can lead to the formation of urinary oxalate crystals, a characteristic sign of ethylene glycol poisoning.[3]

Metabolic Pathway

In the body, **ethylene glycol diacetate** is expected to hydrolyze to ethylene glycol and acetic acid. Ethylene glycol is then metabolized in the liver by alcohol dehydrogenase to glycoaldehyde, which is further oxidized to glycolic acid, glyoxylic acid, and finally oxalic acid. [11][12] The accumulation of glycolic acid is the main cause of metabolic acidosis, while oxalic acid can precipitate as calcium oxalate crystals, leading to renal damage.[11][13]

Metabolic Pathway of Ethylene Glycol



[Click to download full resolution via product page](#)

Caption: The metabolic pathway of ethylene glycol, the primary metabolite of EGDA.

Spectral Data

The structural confirmation of **ethylene glycol diacetate** can be achieved through various spectroscopic methods.

Table 2: Spectral Data for **Ethylene Glycol Diacetate**

Technique	Key Peaks/Signals	Reference(s)
^1H NMR (CDCl_3)	δ (ppm): ~ 2.08 (s, 6H, 2 x CH_3), ~ 4.23 (s, 4H, 2 x CH_2)	[14] [15]
^{13}C NMR (CDCl_3)	δ (ppm): ~ 20.9 (CH_3), ~ 62.3 (CH_2), ~ 170.8 ($\text{C}=\text{O}$)	[16]
FTIR (liquid film)	ν (cm^{-1}): ~ 1740 ($\text{C}=\text{O}$ stretch), ~ 1240 ($\text{C}-\text{O}$ stretch), ~ 1040 ($\text{C}-\text{O}$ stretch)	[17]
Mass Spec (EI)	m/z : 43 (base peak), 86, 73, 116	[18] [19]

Conclusion

Ethylene glycol diacetate is a versatile and industrially significant solvent and chemical intermediate with a favorable safety profile for many applications. Its well-defined physicochemical properties and straightforward synthesis make it a valuable compound for researchers and professionals in coatings, adhesives, and chemical synthesis. A thorough understanding of its properties, synthesis, and metabolic fate is crucial for its safe and effective use in various scientific and industrial endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethylene Glycol Diacetate (EGDA) - High-Performance Solvent [epchems.com]
- 2. Ethylene Glycol Diacetate: Properties, Applications, and Safe Handling in Industrial Use_Chemicalbook [chemicalbook.com]
- 3. Ethylene glycol diacetate | C6H10O4 | CID 8121 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. univarsolutions.com [univarsolutions.com]
- 5. ETHYLENE GLYCOL DI ACETATE (EGDA) Manufacturer, Supplier, Exporter [somu-group.com]
- 6. CN103724195A - Synthetic method of ethylene glycol diacetate - Google Patents [patents.google.com]
- 7. prepchem.com [prepchem.com]
- 8. benchchem.com [benchchem.com]
- 9. dataintelo.com [dataintelo.com]
- 10. dev.spectrabase.com [dev.spectrabase.com]
- 11. Ethylene Glycol Toxicity: Practice Essentials, Pathophysiology, Etiology [emedicine.medscape.com]
- 12. Ethylene Glycol and Propylene Glycol Toxicity: What Is the Biological Fate of Ethylene Glycol? | Environmental Medicine | ATSDR [archive.cdc.gov]
- 13. Ethylene Glycol Toxicity - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. Ethylene glycol diacetate(111-55-7) 1H NMR spectrum [chemicalbook.com]
- 15. Diethyleneglycol diacetate(628-68-2) 1H NMR spectrum [chemicalbook.com]
- 16. Ethylene glycol diacetate(111-55-7) 13C NMR spectrum [chemicalbook.com]
- 17. researchgate.net [researchgate.net]
- 18. Ethylene glycol diacetate(111-55-7) MS [m.chemicalbook.com]
- 19. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Ethylene Glycol Diacetate (CAS 111-55-7): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7770166#ethylene-glycol-diacetate-cas-number-111-55-7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com